

# Commercial Availability and Suppliers of Clencyclohexerol-d10: A Technical Overview

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Clencyclohexerol-d10

Cat. No.: B585719

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**Clencyclohexerol-d10**, a deuterated analog of Clencyclohexerol, is primarily utilized as an internal standard in analytical and research applications for the quantification of its non-labeled counterpart. This document provides an overview of its commercial availability and lists key suppliers for researchers, scientists, and drug development professionals.

## Product Information and Chemical Properties

**Clencyclohexerol-d10** is a labeled version of Clencyclohexerol, which is related to Clenbuterol, a  $\beta$ -agonist.<sup>[1][2]</sup> The deuteration makes it suitable for use as an internal standard in mass spectrometry-based analytical methods.

Chemical Identifiers:

- CAS Number: 1346599-61-8<sup>[1][3][4]</sup>
- Molecular Formula:  $C_{14}H_{10}D_{10}Cl_2N_2O_2$

## Commercial Suppliers

**Clencyclohexerol-d10** is available from several specialized chemical suppliers that provide reference standards and stable isotope-labeled compounds. The availability and product specifications are summarized in the table below.

Supplier	Product Code/Catalogue Number	Availability	Notes
LGC Standards	TRC-C572502	In stock	Offers exact weight packaging.
Clinivex	Not specified	In stock	Shipped at room temperature.
Pharmaffiliates	PA STI 021880	Available for inquiry	Appearance is an off-white solid.
MedChemExpress	Not specified	Available for inquiry	For research use only.
Immunomart	TMIH-0161	Available for inquiry	Isotopic marker for Clencyclohexerol.

## Storage and Handling

Proper storage is crucial to maintain the integrity of **Clencyclohexerol-d10**. Recommended storage conditions are as follows:

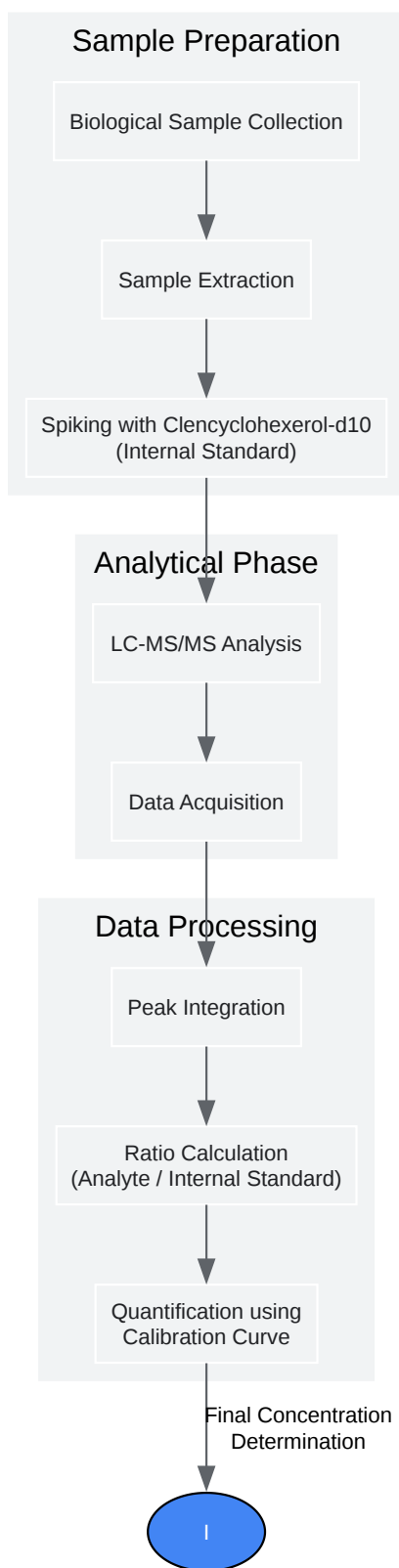
- Long-term storage: -80°C (up to 6 months)
- Short-term storage: -20°C (up to 1 month)
- Pharmaffiliates recommends: 2-8°C in a refrigerator under an inert atmosphere, noting that the compound is hygroscopic.
- Shipping Conditions: Typically shipped on blue ice or at ambient temperature.

## Methodological Considerations

While detailed experimental protocols are specific to individual research applications, a general workflow for the use of **Clencyclohexerol-d10** as an internal standard in a quantitative analysis is outlined below.

## General Workflow for Quantitative Analysis using an Internal Standard

The following diagram illustrates a typical workflow for using a stable isotope-labeled internal standard like **Clencyclohexerol-d10** in a research setting.



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*Workflow for using a labeled internal standard.*

Disclaimer: The information provided is based on publicly available data from the suppliers' websites. Researchers should always consult the product datasheet and safety data sheets (SDS) provided by the supplier for the most accurate and up-to-date information. All products listed are for research use only unless otherwise stated.

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## References

- 1. theclinivex.com [theclinivex.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Clencyclohexerol-d10 | CAS 1346599-61-8 | LGC Standards [lgcstandards.com]
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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)